

"solubility issues of Adenosine 5'-monophosphate disodium salt in different buffers"

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Compound of Interest

Compound Name: *Adenosine 5'-monophosphate disodium*

Cat. No.: *B1328782*

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Technical Support Center: Adenosine 5'-monophosphate disodium salt (AMP-Na₂)

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Adenosine 5'-monophosphate disodium** salt (AMP-Na₂).

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **Adenosine 5'-monophosphate disodium** salt (AMP-Na₂)?

A1: The recommended solvent for dissolving AMP-Na₂ is high-purity water. It is readily soluble in water.^[1] Several sources indicate a solubility of at least 10 mg/mL, with some reporting up to 100 mg/mL in water.^{[2][3]} It is also reported to be soluble in aqueous buffers.^[1]

Q2: I am having trouble dissolving AMP-Na₂ in my buffer. What can I do?

A2: If you are experiencing solubility issues with AMP-Na₂ in your buffer, please refer to our troubleshooting guide below. Common solutions include gentle warming, sonication, and

adjusting the pH of your buffer. For a step-by-step guide, see the "Troubleshooting Workflow for Solubility Issues" diagram and the detailed experimental protocols.

Q3: What is the stability of AMP-Na₂ solutions?

A3: Aqueous stock solutions of AMP-Na₂ are stable for up to 6 months when stored at -20°C. [4] It is recommended to aliquot the stock solution after preparation to avoid repeated freeze-thaw cycles.[4] A study on the stability of AMP sodium salt solutions showed that refrigerated solutions (at 4°C) are stable for at least 25 weeks, while solutions at room temperature can degrade significantly within 9-14 days.[5][6]

Q4: Can I sterilize my AMP-Na₂ solution by autoclaving?

A4: Autoclaving is not recommended as excessive heat can lead to degradation. For cell culture applications, it is advised to sterilize the solution by filtering it through a 0.22-micron sterile membrane filter.[3]

Q5: What is the role of AMP in cellular signaling?

A5: Adenosine 5'-monophosphate (AMP) is a crucial signaling molecule that acts as a cellular energy sensor. It is a key activator of the AMP-activated protein kinase (AMPK), a central regulator of metabolism. The AMPK pathway is involved in various cellular processes, including glucose and lipid metabolism, and protein synthesis.[3] For a visual representation, please see the "AMPK Signaling Pathway" diagram below.

Solubility Data

The following table summarizes the reported solubility of **Adenosine 5'-monophosphate disodium** salt in water. While specific quantitative data for PBS, TRIS, and HEPES buffers are not readily available, solubility is expected to be comparable to that in water.

Solvent/Buffer	Reported Solubility	Notes
Water	10 mg/mL	-
Water	100 mg/mL[2][3]	Ultrasonic assistance may be needed.
PBS (pH 7.2)	Estimated ~10 mg/mL	Based on the solubility of a structurally similar compound, adenosine 3',5'-diphosphate (sodium salt).
TRIS buffer	Soluble	Quantitative data not specified. Solubility is expected to be similar to water.
HEPES buffer	Soluble	Quantitative data not specified. Solubility is expected to be similar to water.

Experimental Protocols

Protocol for Preparation of a 10 mg/mL Stock Solution of AMP-Na₂ in Water

Materials:

- Adenosine 5'-monophosphate disodium salt (AMP-Na₂) powder
- Nuclease-free water
- Sterile conical tube or vial
- Vortex mixer
- (Optional) Water bath sonicator
- (Optional) Water bath
- Sterile 0.22 µm syringe filter

Procedure:

- Weigh the desired amount of AMP-Na₂ powder in a sterile conical tube. For a 10 mg/mL solution, weigh 10 mg of AMP-Na₂ for every 1 mL of water.
- Add the appropriate volume of nuclease-free water to the tube.
- Vortex the tube for 1-2 minutes to facilitate dissolution.
- Visually inspect the solution for any undissolved particles.
- If particles remain:
 - Gentle Warming: Place the tube in a water bath set to 37°C for 5-10 minutes. Vortex again.
 - Sonication: Place the tube in a bath sonicator for 5-10 minutes.
- Once the AMP-Na₂ is fully dissolved, the solution should be clear.
- (Optional for sterile applications) Sterilize the solution by passing it through a 0.22 µm syringe filter into a sterile container.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C. Stock solutions are stable for up to 6 months.^[4]

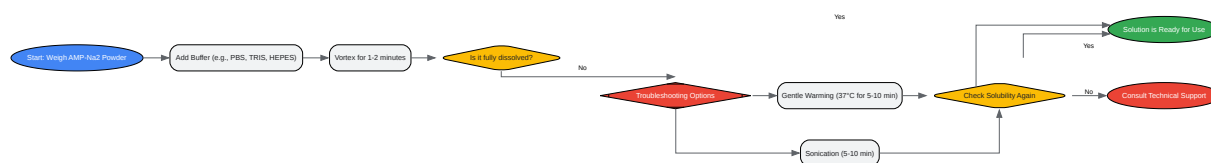
Protocol for Preparing Working Solutions in Biological Buffers (PBS, TRIS, HEPES)

Procedure:

- Thaw a frozen aliquot of your AMP-Na₂ stock solution (e.g., 10 mg/mL in water) at room temperature.
- Calculate the volume of the stock solution needed to achieve the desired final concentration in your buffer.

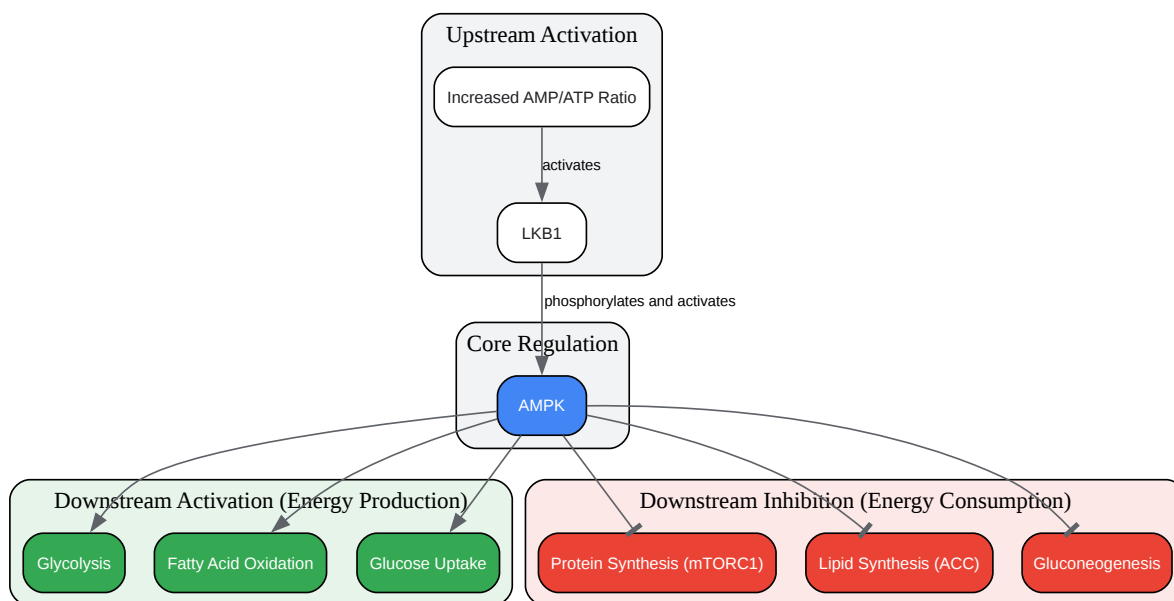
- Add the calculated volume of the AMP-Na₂ stock solution to the appropriate volume of your desired buffer (e.g., PBS, TRIS, or HEPES).
- Mix thoroughly by vortexing or gentle inversion.
- If preparing a solution directly in the buffer without a water stock, follow the protocol for preparation in water, substituting the buffer for water. Be aware that the buffering capacity may affect the final pH, so verification of the pH after dissolution is recommended.

Visualizations



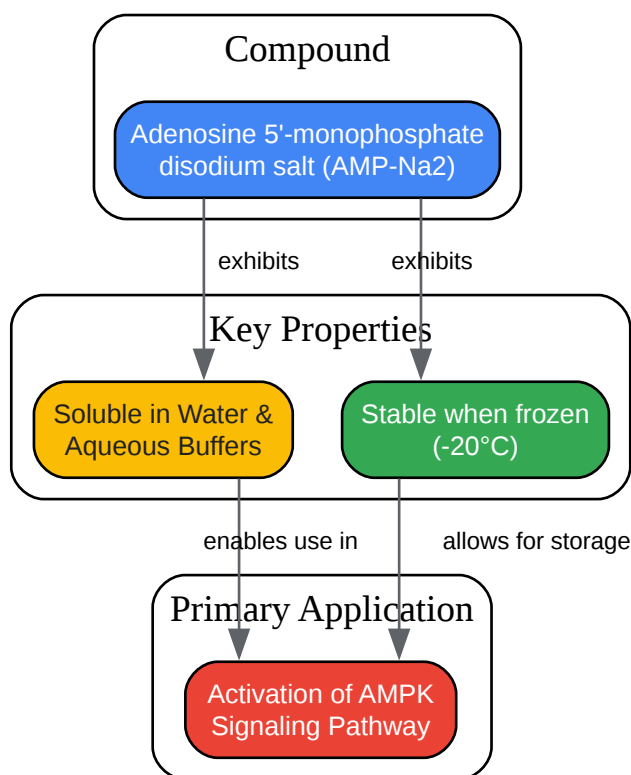
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Troubleshooting workflow for AMP-Na₂ solubility.



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Simplified AMPK signaling pathway.



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Key relationships of AMP-Na2 properties and use.

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